

# how to prepare serratin stock solutions for experiments

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## Compound of Interest

Compound Name: Serratin

Cat. No.: B1236179

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## Application Notes and Protocols for Sertraline

For Researchers, Scientists, and Drug Development Professionals

Sertraline is a selective serotonin reuptake inhibitor (SSRI) widely used as an antidepressant. [1][2][3] In a research context, it is a valuable tool for studying the serotonergic system and its role in various physiological and pathological processes.

## Data Presentation

The following table summarizes the key quantitative data for sertraline hydrochloride, the common salt form used in research.

Parameter	Sertraline Hydrochloride	Source
Molecular Formula	C <sub>17</sub> H <sub>17</sub> Cl <sub>2</sub> N · HCl	
Molecular Weight	342.69 g/mol	
Solubility in DMSO	≥ 4.9 mg/mL	
Solubility in Ethanol	≥ 4.7 mg/mL	
Solubility in Water	Sparingly soluble	
Typical Stock Solution	10-50 mM in DMSO	

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Sertraline Stock Solution in DMSO

This protocol is suitable for most in vitro cell culture experiments.

#### Materials:

- Sertraline hydrochloride powder
- Anhydrous, sterile dimethyl sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or glass vials
- Calibrated analytical balance
- Sterile pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

#### Procedure:

- Pre-weighing Preparation: In a sterile environment (e.g., a laminar flow hood), allow the sertraline hydrochloride powder to equilibrate to room temperature before opening the container to prevent condensation.
- Weighing: Carefully weigh out the desired amount of sertraline hydrochloride powder. For 1 mL of a 10 mM stock solution, you will need 3.43 mg of sertraline hydrochloride.
- Dissolving:
  - Aseptically transfer the weighed powder to a sterile, amber microcentrifuge tube or glass vial. The use of amber containers is recommended to protect the solution from light.
  - Add the calculated volume of sterile, anhydrous DMSO to the vial.

- Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming to 37°C may assist in dissolution.
- Sterilization (Optional): If the stock solution needs to be sterile and was not prepared in an aseptic environment, it can be filter-sterilized using a 0.22 µm syringe filter that is compatible with DMSO.
- Aliquoting and Storage:
  - Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
  - Store the aliquots at -20°C for long-term storage (several months).

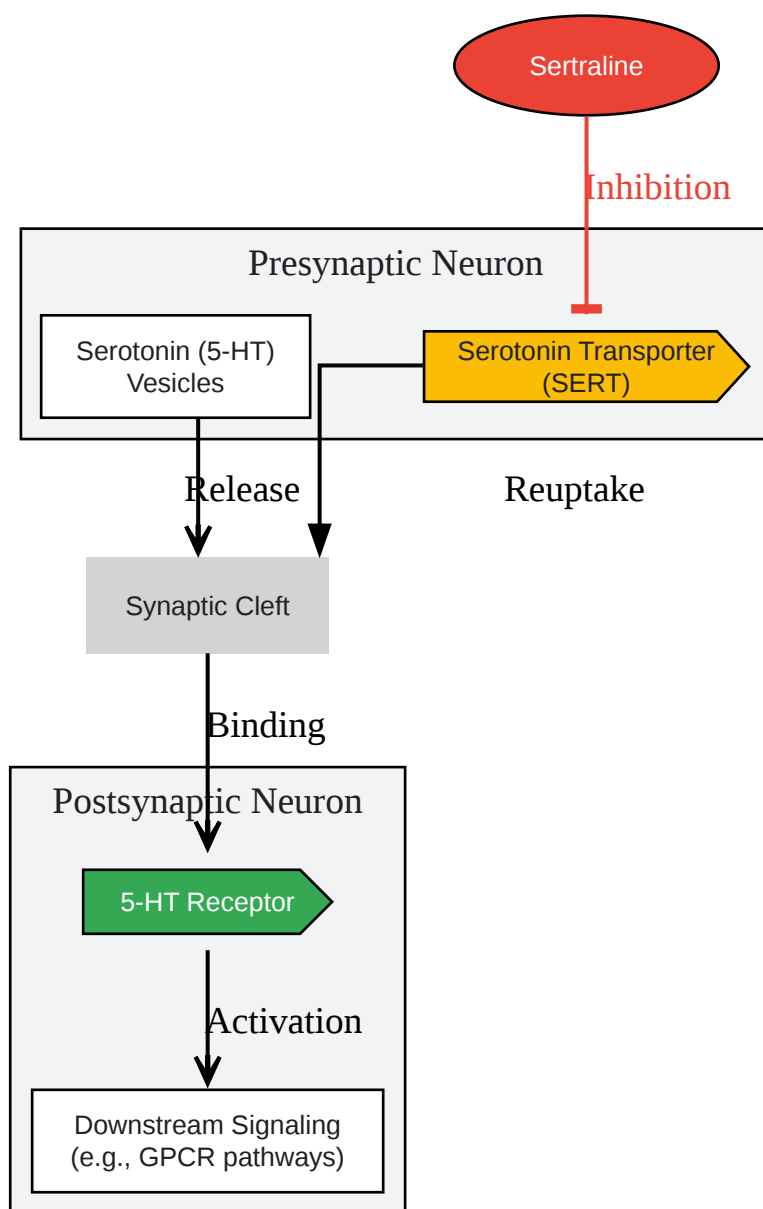
## Protocol 2: Preparation of Working Solutions

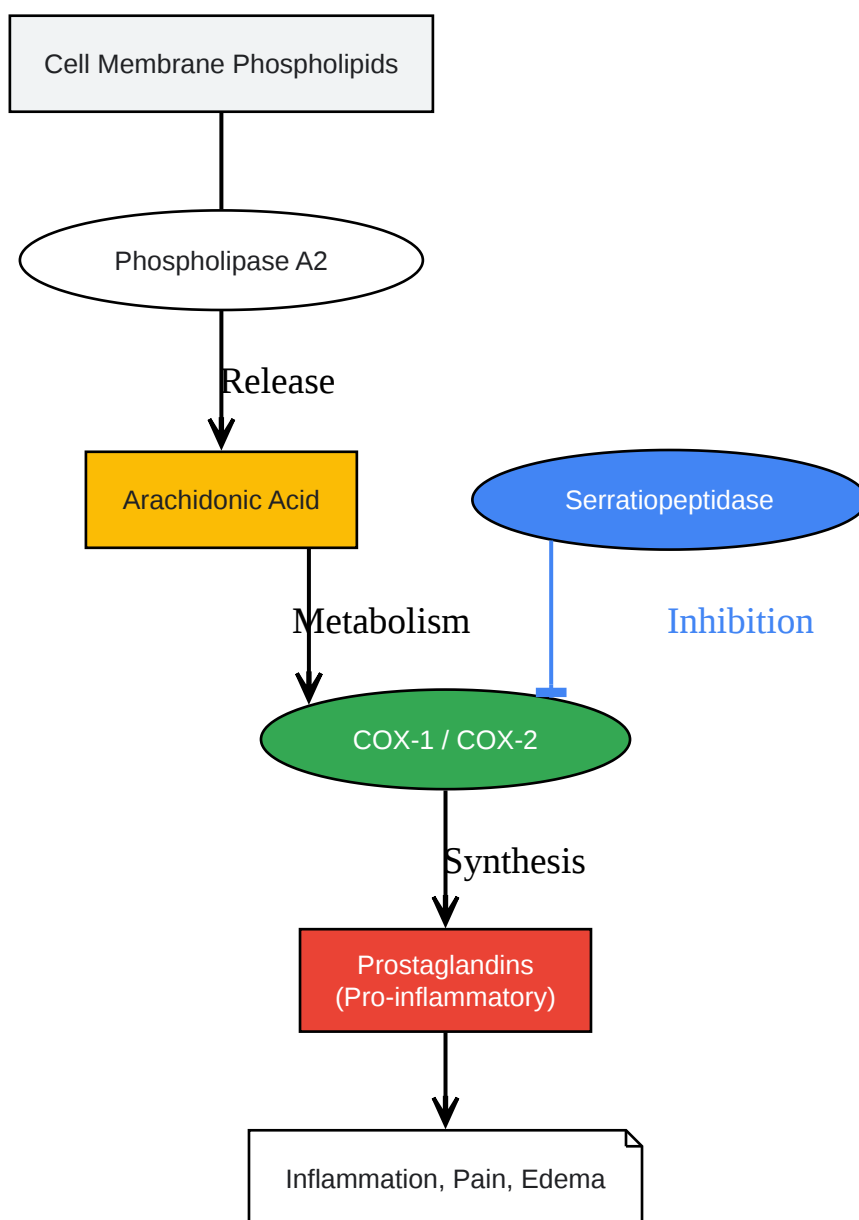
### Procedure:

- Thawing: When ready to use, thaw an aliquot of the stock solution at room temperature.
- Dilution: Dilute the stock solution to the final desired concentration in your cell culture medium or experimental buffer.
  - Important: It is critical to maintain a low final concentration of DMSO in the cell culture medium to avoid cytotoxicity. The final concentration of DMSO should typically be kept below 0.5%, and ideally below 0.1%. Perform serial dilutions if necessary to achieve a low final DMSO concentration.

## Signaling Pathway

Sertraline's primary mechanism of action is the selective inhibition of the serotonin transporter (SERT), which leads to an increase in the extracellular concentration of serotonin (5-HT) in the synaptic cleft.<sup>[1]</sup> This enhances serotonergic neurotransmission.





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## References

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